

Recommended solvent and storage conditions for ROS 234 dioxalate.

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Compound of Interest

Compound Name: ROS 234

Cat. No.: B3007384

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Application Notes and Protocols for ROS 234 Dioxalate

For Researchers, Scientists, and Drug Development Professionals

Introduction

ROS 234 dioxalate is a potent histamine H3 receptor (H3R) antagonist with a pKB of 9.46 for the guinea-pig ileum H3-receptor and a pKi of 8.90 for the rat cerebral cortex H3-receptor.[1] It is a valuable tool for in vitro and ex vivo studies of the histaminergic system. Notably, **ROS 234** dioxalate has limited blood-brain barrier permeability, which should be a key consideration in experimental design.[2] These application notes provide detailed guidance on the recommended solvent, storage conditions, and experimental protocols for the effective use of **ROS 234** dioxalate in research settings.

Physicochemical Properties and Storage

Proper handling and storage of **ROS 234** dioxalate are crucial for maintaining its stability and ensuring experimental reproducibility.

Solubility and Recommended Solvents

ROS 234 dioxalate is soluble in both aqueous and organic solvents, offering flexibility in the preparation of stock solutions for various experimental needs.

Solvent	Maximum Solubility	Molar Mass (Dioxalate Salt)
Water	50 mM	421.37 g/mol [3]
DMSO	50 mM[3]	421.37 g/mol

Storage Conditions

To ensure the long-term stability of **ROS 234** dioxalate, it is imperative to adhere to the following storage recommendations:

Condition	Short-Term (Days to Weeks)	Long-Term (Months to Years)	Shipped	Stability
Temperature	0 - 4 °C	-20 °C	Ambient Temperature	>3 years if stored properly[4]
Atmosphere	Dry	Dry	N/A	
Light	Protect from light (store in the dark)	Protect from light (store in the dark)	N/A	

It is also recommended to desiccate the compound at room temperature.[3]

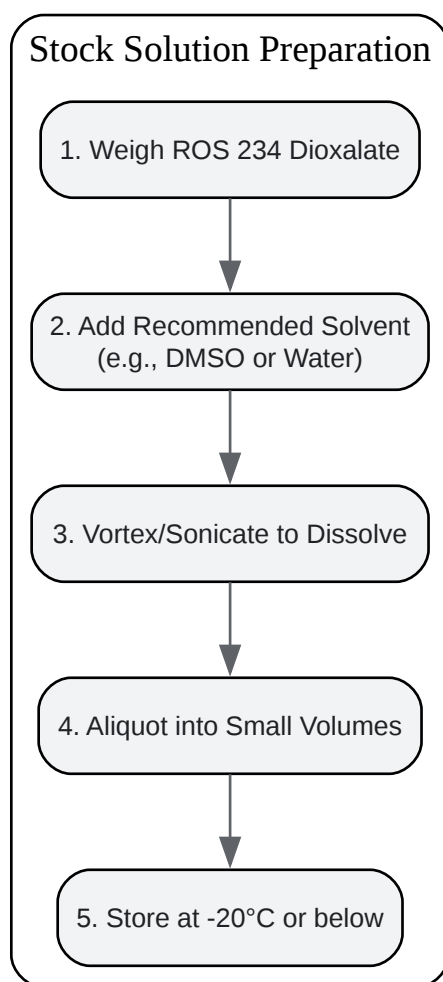
Experimental Protocols

The following are detailed protocols for common experiments involving H3 receptor antagonists like **ROS 234** dioxalate. These should be adapted based on specific experimental requirements and cell systems.

Preparation of Stock Solutions

A critical first step in any experiment is the accurate preparation of a stock solution.

Workflow for Stock Solution Preparation:



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Caption: Workflow for preparing a concentrated stock solution of **ROS 234** dioxalate.

Protocol:

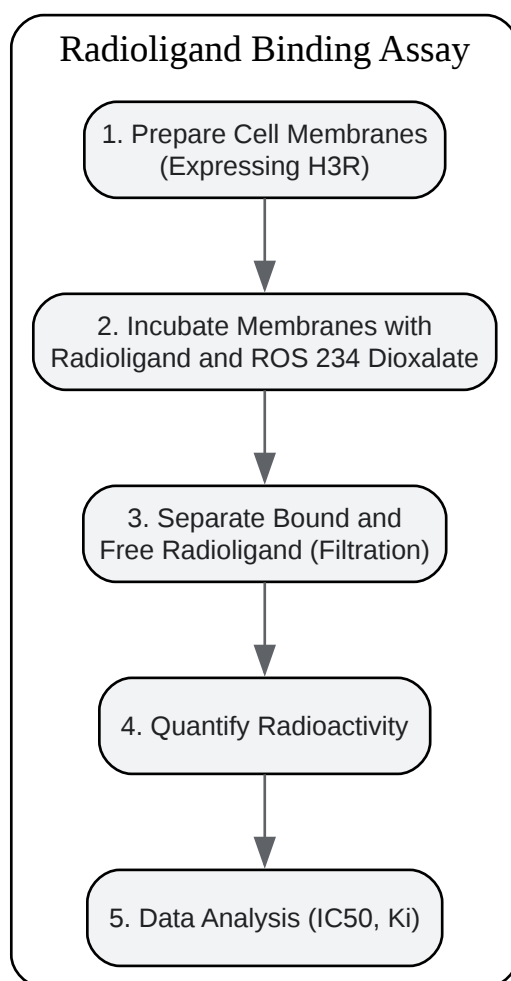
- Weighing: Accurately weigh the desired amount of **ROS 234** dioxalate powder using a calibrated analytical balance.
- Solvent Addition: In a sterile tube, add the appropriate volume of the chosen solvent (e.g., DMSO or water) to achieve the desired stock concentration (e.g., 10 mM).
- Dissolution: Vortex the solution vigorously. If necessary, sonicate the solution in a water bath until the compound is completely dissolved.

- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes.
- Storage: Store the aliquots at -20°C or below for long-term use. For short-term use, the solution can be stored at 4°C for a few days.

Histamine H3 Receptor Radioligand Binding Assay

This protocol describes a competitive binding assay to determine the affinity of **ROS 234** dioxalate for the H3 receptor.

Experimental Workflow for Radioligand Binding Assay:



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Caption: General workflow for a competitive radioligand binding assay.

Materials:

- Cell membranes from a cell line stably expressing the human H3 receptor (e.g., HEK293 or CHO cells).
- Radioligand: [3H]-N α -methylhistamine ([3H]NAMH).
- **ROS 234** dioxalate (test compound).
- Assay Buffer: 50 mM Tris-HCl, pH 7.4, containing 5 mM MgCl₂.
- Wash Buffer: Cold 50 mM Tris-HCl, pH 7.4.
- 96-well plates and filter mats.
- Scintillation counter.

Protocol:

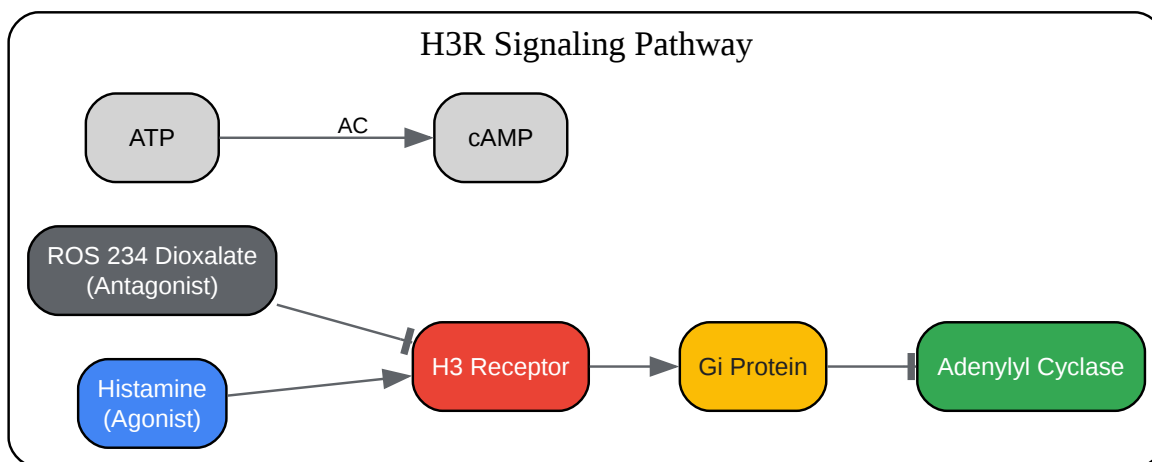
- Membrane Preparation: Prepare cell membranes from H3R-expressing cells according to standard laboratory protocols. Determine the protein concentration of the membrane preparation.
- Assay Setup: In a 96-well plate, add the following in order:
 - Assay buffer.
 - Serial dilutions of **ROS 234** dioxalate.
 - A fixed concentration of [3H]NAMH (typically at or below its K_d value).
 - Cell membranes (e.g., 15 μ g of protein per well).
- Incubation: Incubate the plate for 60-120 minutes at 25°C to allow the binding to reach equilibrium.

- Filtration: Rapidly filter the contents of each well through a filter mat to separate the membrane-bound radioligand from the free radioligand.
- Washing: Wash the filters with ice-cold wash buffer to remove any non-specifically bound radioligand.
- Quantification: Dry the filter mats and measure the radioactivity in each well using a scintillation counter.
- Data Analysis: Plot the percentage of specific binding against the log concentration of **ROS 234** dioxalate. Determine the IC50 value and calculate the Ki value using the Cheng-Prusoff equation.

cAMP Accumulation Assay

This functional assay measures the ability of **ROS 234** dioxalate, as an H3R antagonist, to block the agonist-induced inhibition of cAMP production.

Signaling Pathway for H3R-mediated cAMP Inhibition:



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Caption: Simplified signaling pathway of H3 receptor-mediated inhibition of cAMP production.

Materials:

- CHO-K1 or HEK293 cells stably expressing the human H3 receptor.
- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) with 5 mM HEPES, 0.1% BSA, and 0.5 mM IBMX (a phosphodiesterase inhibitor).
- H3R agonist (e.g., (R)- α -methylhistamine).
- **ROS 234** dioxalate (test compound).
- Forskolin (an adenylyl cyclase activator).
- cAMP detection kit (e.g., HTRF, AlphaScreen, or ELISA-based).

Protocol:

- Cell Plating: Seed the H3R-expressing cells into a 96-well plate and allow them to attach overnight.
- Compound Addition:
 - Remove the culture medium and wash the cells once with assay buffer.
 - Add serial dilutions of **ROS 234** dioxalate to the wells and incubate for 15-30 minutes at 37°C.
- Agonist Stimulation: Add a fixed concentration of the H3R agonist (typically the EC80 concentration) to the wells.
- Forskolin Stimulation: Add forskolin to all wells (except for the basal control) to stimulate adenylyl cyclase and enhance the signal window.
- Incubation: Incubate the plate for a further 15-30 minutes at 37°C.
- cAMP Detection: Lyse the cells and measure the intracellular cAMP concentration according to the manufacturer's instructions for the chosen detection kit.
- Data Analysis: Plot the cAMP concentration against the log concentration of **ROS 234** dioxalate to determine its potency as an antagonist.

Concluding Remarks

ROS 234 dioxalate is a potent and valuable research tool for investigating the histamine H3 receptor. Adherence to the recommended storage and handling procedures is essential for maintaining its integrity. The provided protocols offer a starting point for the design of robust and reproducible experiments. Researchers should optimize these protocols for their specific cellular systems and experimental objectives.

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